

Famphur Solubility in Organic Solvents: A Technical Guide

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Compound of Interest					
Compound Name:	Famphur				
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **famphur**, an organophosphate insecticide, in various organic solvents. Understanding the solubility of active pharmaceutical ingredients and agrochemicals is critical for formulation development, process chemistry, and ensuring bioavailability. This document outlines the available solubility data, details experimental protocols for its determination, and provides visual representations of key experimental workflows.

Core Data: Famphur Solubility

Famphur is a crystalline powder that is generally soluble in many common organic solvents.[1] While extensive quantitative data is not uniformly available across all solvents, the following table summarizes the existing information. It is important to note the temperature at which these measurements were taken, as solubility is temperature-dependent.



Solvent	Solubility	Temperature (°C)	Data Type	Source
Xylene	300 g/kg	5	Quantitative	PubChem[1]
Aqueous Isopropanol (45%)	23 g/kg	20	Quantitative	PubChem[1]
Acetone	Soluble	Not Specified	Qualitative	PubChem[1]
Carbon Tetrachloride	Very Soluble	Not Specified	Qualitative	ChemicalBook[2]
Chloroform	Very Soluble	Not Specified	Qualitative	ChemicalBook[2]
Cyclohexanone	Soluble	Not Specified	Qualitative	PubChem[1]
Dichloromethane	Soluble	Not Specified	Qualitative	PubChem[1]
Toluene	Soluble	Not Specified	Qualitative	PubChem[1]
Aliphatic Hydrocarbons	Sparingly Soluble	Not Specified	Qualitative	PubChem[1]

Experimental Protocols for Solubility Determination

The determination of a compound's solubility in organic solvents is a fundamental experimental procedure. The following protocols are based on established methods such as the "shake-flask method," which is widely recognized as the gold standard for solubility measurements, and guidelines from organizations like the OECD and CIPAC.[3][4]

Shake-Flask Method (Adapted from OECD Guideline 105)

This method is considered the most reliable for determining the thermodynamic solubility of a substance. It involves saturating a solvent with the solute and then measuring the concentration of the solute in the solution.

Apparatus:

Foundational & Exploratory



- Glass vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) with a UV detector or a comparable analytical instrument.

Procedure:

- Preparation: Add an excess amount of famphur to a vial containing a known volume of the
 organic solvent to be tested. The excess solid is crucial to ensure that the solution reaches
 saturation.
- Equilibration: Seal the vials and place them in a temperature-controlled shaker or stirrer.
 Agitate the samples for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium. It is advisable to conduct preliminary tests to determine the time required to reach a stable concentration.
- Phase Separation: After equilibration, cease agitation and allow the vials to stand, permitting
 the excess solid to sediment. For finer suspensions, centrifugation may be necessary to
 achieve a clear separation of the solid and liquid phases.
- Sampling: Carefully withdraw a clear aliquot of the supernatant using a syringe. Immediately pass the aliquot through a syringe filter to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- Quantification: Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration that falls within the linear range of the analytical method. Analyze the concentration of famphur in the diluted sample using a validated HPLC-UV method or



another suitable quantitative technique. A calibration curve prepared with standard solutions of **famphur** of known concentrations is required for accurate quantification.

CIPAC Method MT 181 - Titration Method for Solubility Range

This method is suitable for determining the solubility of a substance within predefined ranges and is particularly useful when a precise solubility value is not required. It is not suitable for solubilities below 10 g/L.[5]

Apparatus:

- Test tubes or small flasks
- Burette or graduated pipettes
- Analytical balance
- · Vortex mixer or magnetic stirrer

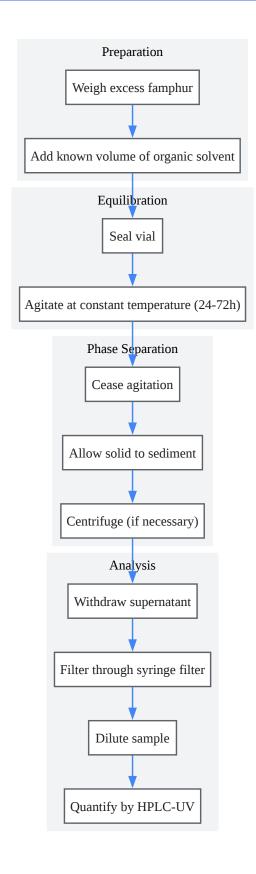
Procedure:

- Preliminary Test: Weigh approximately 0.1 g of **famphur** into a test tube. Incrementally add the organic solvent in measured volumes, agitating the mixture after each addition, until the **famphur** is completely dissolved. This provides an estimate of the solubility.
- Main Test: Based on the preliminary test, weigh an appropriate amount of famphur into a
 flask. Titrate the famphur with the organic solvent, ensuring thorough mixing, until complete
 dissolution is observed. The volume of solvent required to dissolve the famphur is used to
 calculate the solubility range.

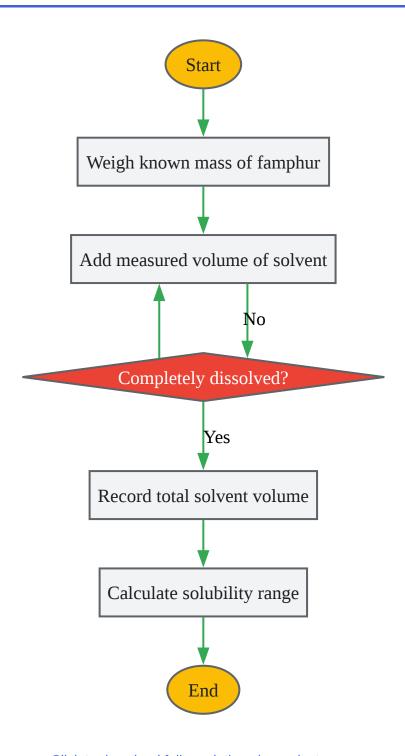
Mandatory Visualizations

The following diagrams, generated using Graphviz, illustrate key workflows in the determination of **famphur** solubility.









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- To cite this document: BenchChem. [Famphur Solubility in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672047#famphur-solubility-in-various-organic-solvents]

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